

Application Note: Solid-Phase Extraction of Dactylfungin A from Fungal Culture

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Compound of Interest

Compound Name: Dactylfungin A

Cat. No.: B15581329

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Introduction

Dactylfungin A is a potent antifungal polyketide produced by several fungal species, including *Dactylaria parvispora*, *Amesia hispanica*, and *Laburnicola nematophila*.^[1] Its unique chemical structure, featuring a 4-hydroxy- α -pyrone core, a polyalcohol moiety, and a long aliphatic side-chain, contributes to its significant activity against various fungal pathogens.^{[1][2][3]} The increasing interest in **Dactylfungin A** for drug development necessitates efficient and reliable methods for its extraction and purification from fungal cultures. Solid-phase extraction (SPE) offers a rapid, selective, and scalable technique for the initial cleanup and concentration of **Dactylfungin A** from complex culture extracts, significantly streamlining the downstream purification process.

This application note provides a detailed protocol for the solid-phase extraction of **Dactylfungin A** from a fungal culture broth extract. The methodology is designed to be a robust starting point for researchers, offering high recovery and purity suitable for subsequent analytical or preparative chromatography.

Data Summary

The following table summarizes the expected quantitative data from the solid-phase extraction of **Dactylfungin A** from a 1-liter fungal culture of *Amesia hispanica*. These values are based on typical yields reported in the literature and serve as a benchmark for the protocol's performance.[\[4\]](#)

Parameter	Crude Acetone Extract	Post-Liquid-Liquid Partitioning	Post-SPE Eluate
Total Weight (mg)	800 - 1200	700 - 900	250 - 400
Dactylfungin A Conc. (mg/L)	200 - 300	200 - 300	190 - 285
Purity (%)	20 - 30%	25 - 35%	60 - 75%
Recovery of Dactylfungin A (%)	100%	~98%	>95%

Experimental Protocols

Fungal Culture and Initial Extraction

This protocol is adapted from methodologies described for the cultivation of *Amesia hispanica*.[\[4\]](#)

Materials:

- *Amesia hispanica* culture
- Solid rice medium
- Acetone
- Heptane
- Methanol
- Rotary evaporator

- Centrifuge

Protocol:

- Inoculate a suitable solid-state fermentation medium (e.g., rice medium) with *Amesia hispanica* and incubate under optimal conditions for **Dactylfungin A** production.
- After the incubation period, harvest the fungal biomass and medium.
- Extract the entire culture with acetone (3 x 500 mL for every 100 g of culture) with sonication.
- Pool the acetone extracts and filter to remove solid debris.
- Evaporate the acetone under reduced pressure using a rotary evaporator to obtain a crude aqueous suspension.
- Perform a liquid-liquid partitioning of the aqueous suspension with an equal volume of heptane to remove nonpolar impurities (defatting). Repeat this step twice.
- Collect the methanolic phase and evaporate to dryness to yield the crude extract for SPE.

Solid-Phase Extraction (SPE) of Dactylfungin A

This protocol is based on established methods for the purification of fungal polyketides.

Materials:

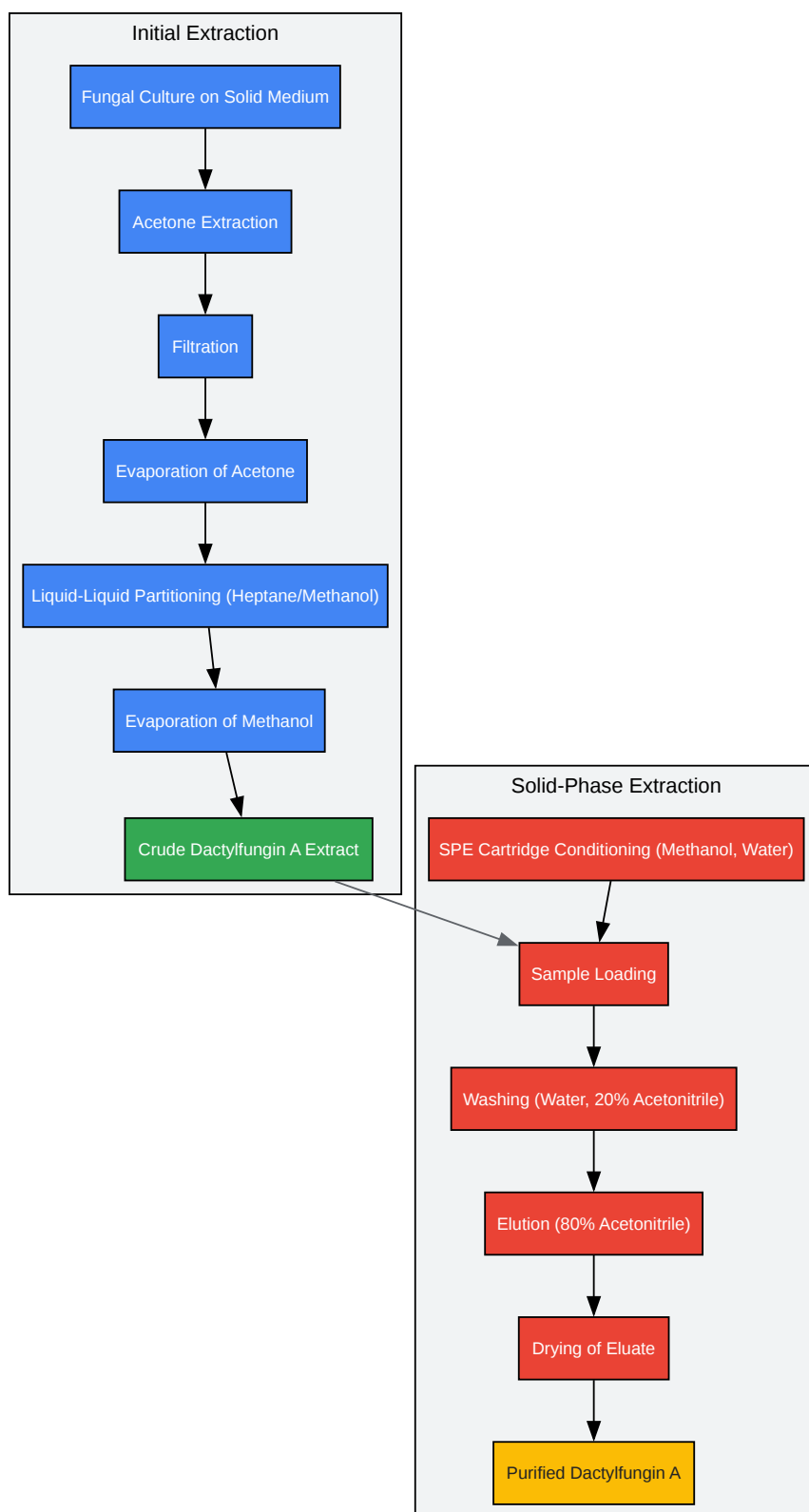
- C18 SPE Cartridge (e.g., 5g sorbent mass)
- Methanol (HPLC grade)
- Deionized Water
- Acetonitrile (HPLC grade)
- SPE Vacuum Manifold

Protocol:

- Cartridge Conditioning:
 - Pass 20 mL of methanol through the C18 SPE cartridge to activate the stationary phase.
 - Equilibrate the cartridge by passing 20 mL of deionized water. Do not allow the cartridge to dry.
- Sample Loading:
 - Dissolve the dried crude extract from the initial extraction in a minimal amount of 50% methanol in water.
 - Load the dissolved sample onto the conditioned SPE cartridge at a slow and steady flow rate (approximately 2-5 mL/min).
- Washing:
 - Wash the cartridge with 20 mL of deionized water to remove salts and other highly polar impurities.
 - Follow with a wash of 20 mL of 20% acetonitrile in water to elute weakly bound impurities.
- Elution:
 - Elute the **Dactylfungin A** from the cartridge with 15 mL of 80% acetonitrile in water.
 - Collect the eluate in a clean collection vessel.
- Drying and Reconstitution:
 - Evaporate the collected eluate to dryness under reduced pressure.
 - Reconstitute the purified **Dactylfungin A** in a suitable solvent (e.g., methanol) for analysis or further purification by HPLC.

Visualizations

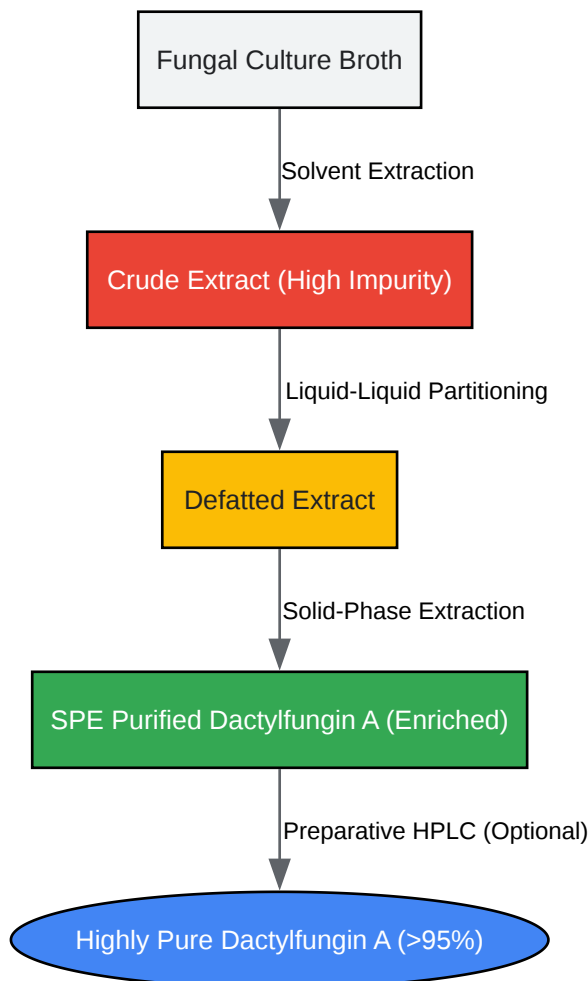
Experimental Workflow



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Caption: Workflow for the extraction and SPE of **Dactylfungin A**.

Logical Relationships in Purification



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Caption: Logical steps in the purification of **Dactylfungin A**.

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